

BAL Linker for Solid-Phase Peptide Synthesis: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-(4-Formyl-3,5-dimethoxyphenoxy)butanoic acid

CAS No.: 197304-21-5

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Introduction

Solid-phase peptide synthesis (SPPS) has become an indispensable technique for the chemical synthesis of peptides for a wide array of applications, from basic research to drug development. A critical component in SPPS is the choice of a linker, a bifunctional molecule that connects the nascent peptide chain to an insoluble solid support. The Backbone Amide Linker (BAL) represents a significant advancement in linker technology, offering a versatile strategy for the synthesis of a diverse range of peptides, including those with C-terminal modifications and cyclic peptides.^{[1][2][3]}

This technical guide provides a comprehensive overview of the BAL linker, its underlying chemical principles, performance characteristics, and practical applications in SPPS. It is designed to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who are looking to employ the BAL strategy in their synthetic endeavors.

Core Principles of the BAL Linker

The defining feature of the BAL linker is its mode of attachment to the peptide chain. Unlike traditional linkers that anchor the peptide through the C-terminal carboxyl group, the BAL linker forms a linkage through a backbone amide nitrogen atom.^{[2][4]} This unique "backbone" anchoring strategy leaves the C-terminal carboxyl group free for various chemical manipulations, thereby enabling the synthesis of a wide variety of C-terminally modified peptides.^{[1][5]}

The chemical structure of the BAL linker is typically based on a tris(alkoxy)benzylamine scaffold. The first amino acid is attached to the linker via a reductive amination reaction, forming a secondary amine that becomes the backbone amide linkage upon acylation with the second amino acid.^{[1][4]} This linkage is stable to the basic conditions required for the removal of the N α -Fmoc protecting group during peptide chain elongation but is readily cleaved by acidolysis, typically using trifluoroacetic acid (TFA), to release the final peptide from the solid support.^{[3][4]}

Mechanism of Action

The synthesis of peptides on a BAL resin follows the general principles of Fmoc-based SPPS. The key steps are:

- **Attachment of the first amino acid:** The synthesis is initiated by the reductive amination of the aldehyde group of the BAL linker with the α -amino group of the first amino acid.^{[1][6]} This reaction can be performed either in solution before attachment to the resin or directly on the solid support.^{[4][7]}
- **Peptide chain elongation:** Subsequent amino acids are coupled to the growing peptide chain using standard Fmoc-SPPS protocols. This involves the iterative deprotection of the Fmoc group with a base (e.g., piperidine) and coupling of the next Fmoc-protected amino acid.
- **Cleavage:** Upon completion of the peptide sequence, the peptide is cleaved from the resin using a strong acid, typically a TFA "cocktail" containing scavengers to protect sensitive amino acid side chains.^{[8][9][10]} The acid-labile nature of the BAL linker allows for the efficient release of the peptide. The specific cleavage conditions can be tailored based on the stability of the linker and the protecting groups used.^[11]

The BAL strategy offers significant advantages for the synthesis of C-terminally modified peptides. For instance, peptide aldehydes can be synthesized by using an amino acetal as the first building block, which is then unmasked during the final cleavage step.^{[1][12]} Similarly, peptide thioesters and other C-terminal derivatives can be prepared by employing appropriately modified starting materials.^{[1][13]} Furthermore, the BAL approach, when used with an orthogonal C-terminal protecting group, facilitates the on-resin head-to-tail cyclization of peptides.^{[4][6]}

Quantitative Data

The performance of a linker in SPPS is crucial for the successful synthesis of the target peptide. The following table summarizes key quantitative data associated with the BAL linker.

Parameter	Typical Value	Conditions/Notes
Resin Loading	0.3 - 0.8 mmol/g	Dependent on the specific resin and linker used.
Cleavage Conditions	1-95% TFA in DCM	The required TFA concentration and cleavage time depend on the acid lability of the specific BAL linker variant. ^{[3][14]}
Cleavage Time	1 - 4 hours	Varies with the acid lability of the linker and the peptide sequence. ^[8]
Scavengers	TIS, water, EDT, thioanisole	The choice of scavengers is critical to prevent side reactions, especially with sensitive residues like Trp, Met, Cys, and Tyr. ^{[9][10][15]}

Experimental Protocols

Attachment of the First Amino Acid to BAL Resin (On-Resin Reductive Amination)

Materials:

- BAL-aldehyde resin
- Fmoc-amino acid
- Sodium cyanoborohydride (NaBH_3CN) or Sodium triacetoxyborohydride (STAB)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Methanol (MeOH)

Procedure:

- Swell the BAL-aldehyde resin in DMF for 1-2 hours.
- Wash the resin with DMF.
- Dissolve the Fmoc-amino acid (3-5 equivalents relative to the resin loading) in DMF.
- Add the amino acid solution to the resin and agitate for 1 hour.
- Add NaBH_3CN or STAB (3-5 equivalents) and continue to agitate for 12-24 hours.
- Wash the resin thoroughly with DMF, DCM, and MeOH.
- Dry the resin under vacuum.

Peptide Chain Elongation

Standard Fmoc-SPPS protocols are used for peptide chain elongation on the BAL resin. This involves repeated cycles of Fmoc deprotection and amino acid coupling.

Cleavage and Deprotection

Materials:

- Peptide-resin
- Cleavage Cocktail (e.g., Reagent K: TFA/water/phenol/thioanisole/1,2-ethanedithiol (EDT) at 82.5:5:5:5:2.5)[9][10][16]
- Cold diethyl ether

Procedure:

- Wash the peptide-resin with DCM and dry under vacuum.
- Add the cleavage cocktail to the resin (approximately 10 mL per gram of resin).
- Allow the mixture to stand at room temperature for 2-4 hours with occasional agitation.
- Filter the resin and collect the filtrate.
- Wash the resin with a small amount of fresh cleavage cocktail or TFA.
- Combine the filtrates and precipitate the peptide by adding to cold diethyl ether.
- Collect the precipitated peptide by centrifugation or filtration.
- Wash the peptide pellet with cold diethyl ether and dry under vacuum.

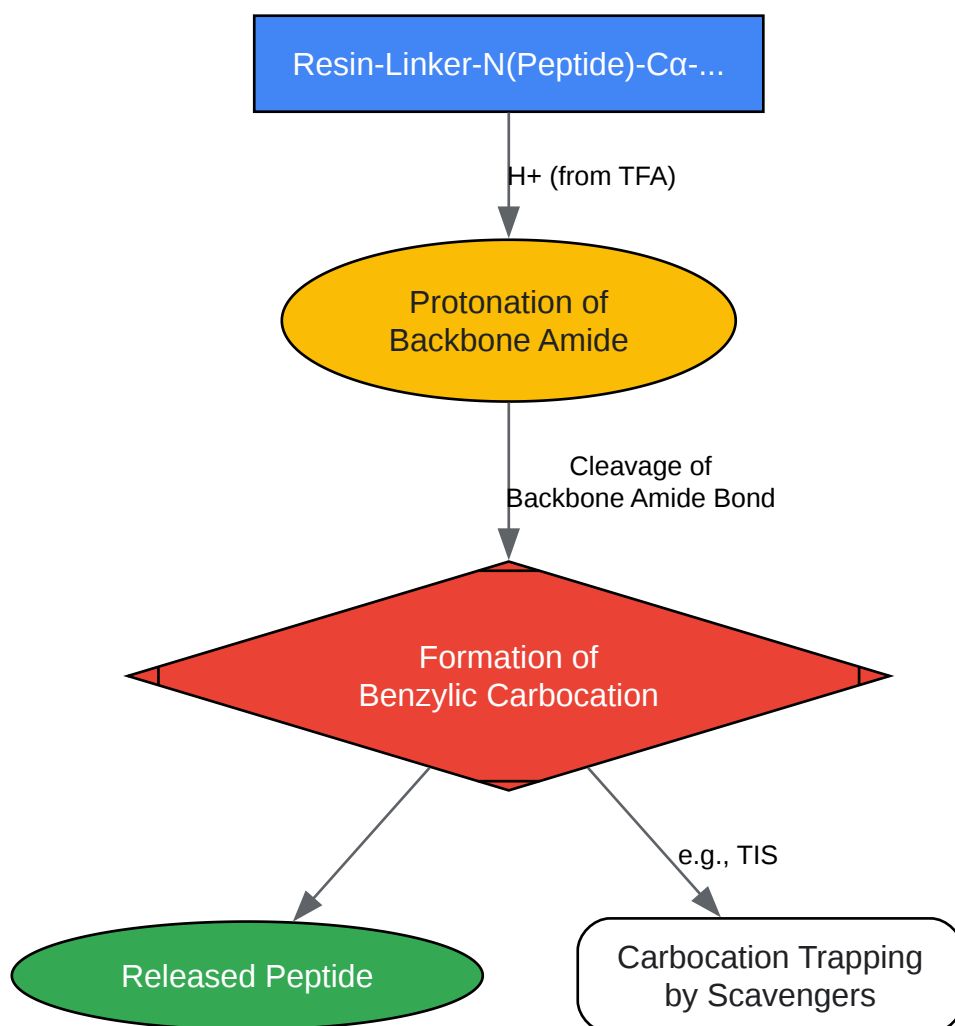
For peptides containing sensitive residues, the composition of the cleavage cocktail should be optimized. For instance, Reagent R (TFA/thioanisole/EDT/anisole at 90:5:3:2) is recommended for peptides with arginine residues.[8][15]

Mandatory Visualization



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Caption: Workflow for solid-phase peptide synthesis using the BAL linker.



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Caption: Signaling pathway of the acid-catalyzed cleavage of the BAL linker.

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References

- 1. Backbone amide linker strategy: protocols for the synthesis of C-terminal peptide aldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Backbone amide linker strategies for the solid-phase synthesis of C-terminal modified peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchprofiles.ku.dk [researchprofiles.ku.dk]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. peptide.com [peptide.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. Fmoc Resin Cleavage and Deprotection [sigmaaldrich.com]
- 11. Development of a new microwave-assisted cleavable backbone amide linker (BAL): a comparative study - Organic & Biomolecular Chemistry (RSC Publishing)
DOI:10.1039/B919365K [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. experts.umn.edu [experts.umn.edu]
- 14. pubs.acs.org [pubs.acs.org]
- 15. peptide.com [peptide.com]
- 16. Cleavage Cocktail for Peptides Containing Cys, Met, Trp and Tyr Residues (Reagent K)1 [langene.com]
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